

# A Comprehensive Technical Guide to the Safe Handling of L-Prolinamide Powder

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## Compound of Interest

Compound Name: *L-Prolinamide*

Cat. No.: *B555322*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides in-depth safety and handling information for **L-Prolinamide** powder (CAS No: 7531-52-4), a key intermediate in pharmaceutical and organic synthesis.<sup>[1][2][3]</sup>

Adherence to these guidelines is crucial for ensuring personnel safety and maintaining experimental integrity.

## Physicochemical and Toxicological Profile

**L-Prolinamide** is a white to light yellow crystalline solid or powder.<sup>[4][5]</sup> It is soluble in polar solvents like water and ethanol. While it is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008 [CLP], it is essential to handle it with care, as with all laboratory chemicals. The toxicological properties have not been thoroughly investigated, and it is recommended to avoid unnecessary exposure.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **L-Prolinamide**.

Table 1: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> N <sub>2</sub> O	
Molecular Weight	114.15 g/mol	
Melting Point	95 - 104 °C	
Boiling Point	264 °C (at 981 hPa)	
Water Solubility	702.5 g/L (at 20 °C)	
log Pow (n-octanol/water)	-1 (at 21 °C)	
Density	1.27 g/cm <sup>3</sup> (at 26.7 °C)	
Vapor Pressure	< 0.111 Pa (at 25 °C)	
Auto-ignition Temperature	390 °C (at 986 hPa)	
Flash Point	47 °C	

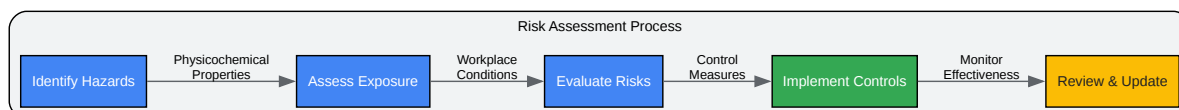
Table 2: Toxicological Data

Test	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	5000 mg/kg bw	Rat (male/female)	
Toxicity to daphnia (EC50)	> 100 mg/L (48 h)	Daphnia magna	
Toxicity to algae (EC50)	> 100 mg/L (72 h)	Desmodesmus subspicatus	
Skin Corrosion/Irritation	Not classified	Based on available data	
Serious Eye Damage/Irritation	Not classified	Based on available data	

## Hazard Identification and Risk Management

The primary hazards associated with **L-Prolinamide** powder are inhalation of dust, and contact with skin and eyes. Fine dusts of organic compounds also have the potential to form explosive mixtures in the air. A thorough risk assessment should be conducted before handling this chemical.

## Hazard Identification and Risk Assessment Workflow



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Caption: A logical workflow for chemical hazard identification and risk assessment.

## Safe Handling and Engineering Controls Personal Protective Equipment (PPE)

The following PPE should be worn when handling **L-Prolinamide** powder:

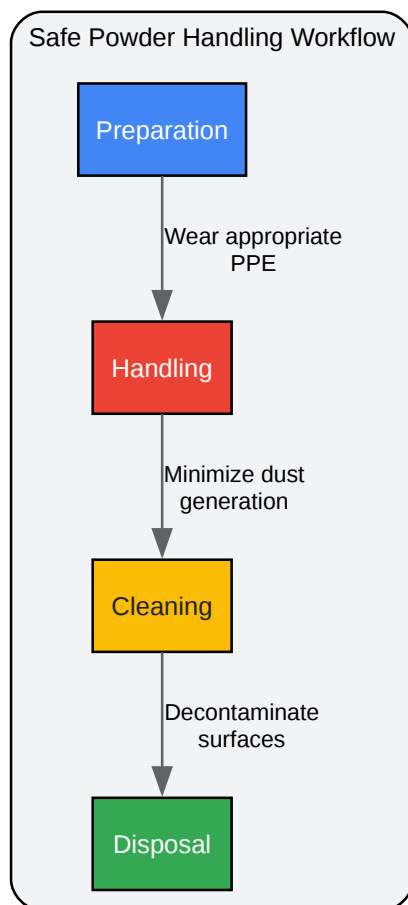
- Eye Protection: Chemical safety goggles or glasses with side shields.
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and changed frequently.
- Body Protection: A laboratory coat and closed-toe shoes are mandatory. For larger quantities, a chemical-resistant apron is recommended.
- Respiratory Protection: If dust is generated and ventilation is inadequate, a NIOSH-approved respirator for dusts should be used.

## Engineering Controls

- Work in a well-ventilated area.
- For procedures that may generate significant amounts of dust, use a chemical fume hood or a glove box.

- Ensure that eyewash stations and safety showers are readily accessible.

## General Laboratory Safety Workflow for Handling Powders



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Caption: A general workflow for the safe handling of chemical powders in a laboratory setting.

## Storage and Stability

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.
- Protect from moisture, direct sunlight, and air contact.

- **L-Prolinamide** is stable under normal storage conditions.

## Accidental Release and First Aid Measures

### Accidental Release

In case of a spill:

- Evacuate personnel from the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Avoid generating dust.
- Carefully sweep or vacuum the spilled material into a suitable, closed container for disposal.
- Decontaminate the spill area.
- Prevent the spilled material from entering drains or waterways.

### First Aid

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if you feel unwell.

### Fire and Explosion Hazard

- Extinguishing Media: Use dry chemical powder, alcohol-resistant foam, or carbon dioxide. Do not use a heavy water stream.

- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective gear.
- Explosion Hazard: Fine dust dispersed in the air in sufficient concentrations can create a potential dust explosion hazard in the presence of an ignition source.

## Experimental Protocols for Safety Assessment

The following are generalized protocols that can be adapted for the safety assessment of **L-Prolinamide** powder.

### Protocol for Assessing Potential for Dust Generation

Objective: To qualitatively assess the tendency of **L-Prolinamide** powder to become airborne.

Methodology:

- In a fume hood, place a small, known quantity of **L-Prolinamide** powder on a dark, flat surface.
- From a fixed height (e.g., 30 cm), gently drop a standardized weight (e.g., a 100 g metal cylinder) near the powder.
- Visually observe and record the extent of dust cloud formation against the dark background.
- Compare the results with a reference material of known dustiness.

### Protocol for Skin Irritation/Corrosion Screening (In Vitro)

Objective: To assess the potential of **L-Prolinamide** to cause skin irritation using a reconstituted human epidermis (RhE) model.

Methodology:

- Prepare a solution or suspension of **L-Prolinamide** in a suitable solvent (e.g., sterile water or saline).
- Apply a known amount of the test substance to the surface of the RhE tissue.

- Incubate for a specified period (e.g., 60 minutes).
- After incubation, rinse the tissue and assess cell viability using a quantitative assay (e.g., MTT assay).
- Compare the results to negative and positive controls to classify the irritation potential.

## Disposal Considerations

Dispose of **L-Prolinamide** and its containers in accordance with local, regional, and national regulations. Do not dispose of it into the environment. Uncleaned packaging should be treated as the product itself.

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## References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of L-Prolinamide Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555322#safety-and-handling-guidelines-for-l-prolinamide-powder]

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